

Physical and chemical properties of Lantanose A

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An In-depth Technical Guide to Lantanose A

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lantanose A is a novel oligosaccharide first isolated from the roots of Lantana camara, a plant belonging to the Verbenaceae family. This technical guide provides a summary of the available scientific information on the physical and chemical properties of **Lantanose A**, alongside the methodologies employed for its characterization. Due to the limited availability of detailed primary data in publicly accessible literature, this guide synthesizes information from abstracts and review articles citing the original discovery.

Chemical Structure

Lantanose A is a trisaccharide with the systematic name α -D-galactopyranosyl- $(1 \rightarrow 6)$ - α -D-galactopyranosyl- $(1 \rightarrow 3)$ -D-glucopyranose. Its structure was elucidated based on spectral analysis and chemical derivatization.[1]

Physical and Chemical Properties

Detailed quantitative data on the physicochemical properties of **Lantanose A** are not readily available in the accessible scientific literature. The original study by Pan et al. (1992) mentions



the use of physico-chemical constants for its identification, but the specific values are not provided in the abstract.[1]

Table 1: Summary of Physical and Chemical Properties of Lantanose A

Property	Data	Reference
Molecular Formula	C18H32O16	Calculated
Molecular Weight	504.44 g/mol	Calculated
Structure	α -D-galactopyranosyl-(1 \rightarrow 6)- α -D-galactopyranosyl-(1 \rightarrow 3)-D-glucopyranose	[1]
Physico-chemical Constants	Determined, but specific values not available in the abstract.	[1]

Experimental Protocols

The following sections outline the general experimental methodologies that were likely employed in the isolation and characterization of **Lantanose A**, based on the abstract of the original study.[1]

1. Isolation of **Lantanose A** from Lantana camara Roots

The isolation of oligosaccharides from plant material typically involves the following steps:

- Extraction: The dried and powdered roots of Lantana camara are extracted with a polar solvent, such as ethanol, to isolate a wide range of compounds, including oligosaccharides.
 [1]
- Fractionation: The crude ethanolic extract is then subjected to further purification steps. This
 may involve partitioning with solvents of varying polarities to remove non-polar compounds.
- Chromatography: The resulting polar fraction is typically purified using various chromatographic techniques. These can include:



- Column Chromatography: Using stationary phases like silica gel or activated charcoal to separate compounds based on their polarity.
- Gel Permeation Chromatography: To separate molecules based on their size.
- High-Performance Liquid Chromatography (HPLC): For final purification of the isolated oligosaccharide.

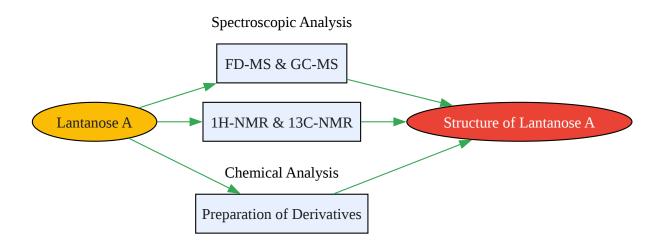
Caption: General workflow for the isolation of Lantanose A.

2. Structure Elucidation of Lantanose A

The structure of **Lantanose A** was determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H-NMR (Proton NMR): To determine the number and environment of hydrogen atoms, including the anomeric protons which are characteristic of the glycosidic linkages.
 - \circ ¹³C-NMR (Carbon NMR): To determine the number and types of carbon atoms in the molecule. The chemical shifts of the anomeric carbons are indicative of the α or β configuration of the glycosidic bonds.
- Mass Spectrometry (MS):
 - Field Desorption Mass Spectrometry (FD-MS): A soft ionization technique used to determine the molecular weight of non-volatile and thermally labile molecules like oligosaccharides.[1]
 - Gas Chromatography-Mass Spectrometry (GC-MS): This technique would have been used on derivatized (e.g., permethylated and hydrolyzed) samples of Lantanose A to identify the constituent monosaccharides and their linkage positions.[1]





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Caption: Methodologies for the structure elucidation of **Lantanose A**.

Signaling Pathways and Biological Activity

Currently, there is no information available in the scientific literature regarding any signaling pathways in which **Lantanose A** is involved. The biological activity of **Lantanose A** has not been reported. Further research is required to determine the pharmacological and biological functions of this oligosaccharide.

Conclusion

Lantanose A is a structurally defined trisaccharide isolated from the roots of Lantana camara. While its chemical structure has been elucidated, detailed quantitative physical and chemical data, as well as its biological functions, remain to be investigated. This guide provides a foundational understanding of **Lantanose A** based on the available information and outlines the general experimental approaches for its study. Further research into this compound could reveal novel biological activities and potential applications in drug development.



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References

- 1. [Studies on chemical constituents of the roots of Lantana camara] PubMed [pubmed.ncbi.nlm.nih.gov]
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